

Technical Support Center: Controlling for Off-Target Effects of PRT4165

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Compound of Interest

Compound Name: PRT4165
CAS No.: 31083-55-3
Cat. No.: B1679799

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Welcome to the technical support center for **PRT4165**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the effective use of **PRT4165** and to address potential challenges, particularly the control of off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary target and mechanism of action of **PRT4165**?

PRT4165 is a potent inhibitor of the Polycomb Repressive Complex 1 (PRC1), a key epigenetic regulator.^{[1][2][3]} Specifically, it targets the E3 ubiquitin ligase activity of the PRC1 complex, which is conferred by the RING finger proteins RING1A (also known as RNF1) and RING1B (also known as RNF2) in complex with BMI1.^{[1][3]} The primary on-target effect of **PRT4165** is the inhibition of histone H2A monoubiquitination at lysine 119 (H2AK119ub), a modification crucial for gene silencing and DNA damage repair.^{[1][2]}

Q2: What is the known selectivity of **PRT4165**?

In vitro studies have shown that **PRT4165** is selective for the PRC1 complex components RING1A and RNF2.[1][2] Notably, it did not inhibit the E3 ubiquitin ligase activity of RNF8 and RNF168, other key players in the DNA damage response pathway.[1][2] However, a comprehensive screen of its off-target profile across the human kinome or proteome is not publicly available. Therefore, it is crucial for researchers to empirically determine its selectivity in their specific experimental models.

Q3: Why is it important to control for off-target effects of **PRT4165**?

As with any small molecule inhibitor, there is a potential for **PRT4165** to bind to and modulate the activity of proteins other than its intended PRC1 target. These "off-target" interactions can lead to misinterpretation of experimental results, where an observed phenotype is incorrectly attributed to the inhibition of PRC1. Rigorous controls are essential to ensure that the biological effects observed are indeed a consequence of on-target PRC1 inhibition.

Q4: What are Pan-Assay Interference Compounds (PAINS) and is **PRT4165** considered one?

Pan-Assay Interference Compounds (PAINS) are molecules that appear as frequent hitters in high-throughput screens due to non-specific activity, such as chemical reactivity, aggregation, or interference with assay technology.[4] **PRT4165** contains an indandione scaffold.[5] While not definitively classified as a PAIN, certain compounds with related structures have been flagged in PAINS filters.[6] This highlights the importance of using appropriate controls to rule out non-specific effects.

Troubleshooting Guide

This guide provides a structured approach to identifying and mitigating potential off-target effects of **PRT4165** in your experiments.

Observed Issue	Potential Cause	Recommended Action
Phenotype is observed, but it is inconsistent with known PRC1 function.	The observed phenotype may be due to an off-target effect of PRT4165.	1. Use a structurally unrelated PRC1 inhibitor: Treat your cells with a different, validated PRC1 inhibitor that has a distinct chemical structure. If the same phenotype is observed, it is more likely to be an on-target effect. 2. Perform a rescue experiment: If possible, express a mutant form of RING1A/B that is resistant to PRT4165. If the phenotype is reversed in the presence of the inhibitor, this strongly supports an on-target mechanism.
High level of cellular toxicity is observed at the effective concentration.	The toxicity may be a result of inhibiting an off-target protein that is essential for cell viability.	1. Titrate the concentration of PRT4165: Determine the minimal concentration of PRT4165 required to inhibit H2A ubiquitination (on-target effect) in your cell line. Use the lowest effective concentration for your experiments. 2. Assess off-target liability: Perform a broad-spectrum kinase or proteome-wide screen to identify potential off-targets that could be responsible for the toxicity.
Conflicting results are obtained in different cell lines.	Cell line-specific expression of off-target proteins could lead to variable responses.	1. Characterize the expression of potential off-targets: If you have identified potential off-targets, verify their expression levels in the different cell lines

In vitro activity does not translate to cellular effects.	Poor cell permeability or rapid metabolism of PRT4165 in your cellular model.	you are using. 2. Use multiple cell lines: Confirm your findings in at least two different cell lines to ensure the observed effect is not cell-type specific.
		1. Confirm target engagement in cells: Use a Cellular Thermal Shift Assay (CETSA) to verify that PRT4165 is binding to RING1A/B inside the cell. 2. Optimize treatment conditions: Vary the incubation time and concentration of PRT4165 to find the optimal conditions for cellular activity.

Quantitative Data Summary

The following table summarizes the known inhibitory concentrations of **PRT4165**. Researchers should aim to use concentrations in their experiments that are relevant to these values to minimize the likelihood of off-target effects.

Target	Assay Type	IC50	Reference
Bmi1/Ring1A	Cell-free HTRF® assay	3.9 µM	[3] [5]
PRC1-mediated H2A ubiquitylation	In vitro	Effective at 12.5-25 µM	[5]
Bmi1 ubiquitination	In cells (HeLa)	Inhibition observed at 50 µM	[5]
H2A ubiquitylation	In cells (U2OS)	Inhibition observed at 50 µM	[1]

Key Experimental Protocols

1. Western Blot for H2A Ubiquitination

This protocol is to confirm the on-target activity of **PRT4165** by measuring the levels of monoubiquitinated H2A (uH2A).

- Cell Treatment: Plate cells and allow them to adhere. Treat with a dose-range of **PRT4165** (e.g., 1-50 μ M) and a vehicle control (e.g., DMSO) for the desired time (e.g., 4-24 hours).
- Histone Extraction: Harvest cells and perform an acid extraction of histones.
- Western Blotting:
 - Separate histone extracts on an 15% SDS-PAGE gel.
 - Transfer to a PVDF membrane.
 - Block the membrane with 5% non-fat milk in TBST.
 - Incubate with a primary antibody specific for uH2A (e.g., anti-H2AK119ub).
 - Incubate with an appropriate HRP-conjugated secondary antibody.
 - Detect with an ECL substrate.
 - Normalize to total Histone H3 or H2A levels.

2. Cellular Thermal Shift Assay (CETSA) for Target Engagement

CETSA is a powerful technique to verify that **PRT4165** is binding to its intended target, RING1A/B, in a cellular context.

- Cell Treatment: Treat intact cells with **PRT4165** at various concentrations, including a vehicle control.
- Heating: Heat the cell suspensions at a range of temperatures (e.g., 40-70°C).
- Lysis and Separation: Lyse the cells and separate the soluble protein fraction from the aggregated proteins by centrifugation.

- Detection: Analyze the amount of soluble RING1A or RING1B in the supernatant by Western blotting.
- Analysis: In the presence of **PRT4165**, RING1A/B should be stabilized at higher temperatures compared to the vehicle control, resulting in a shift in the melting curve.

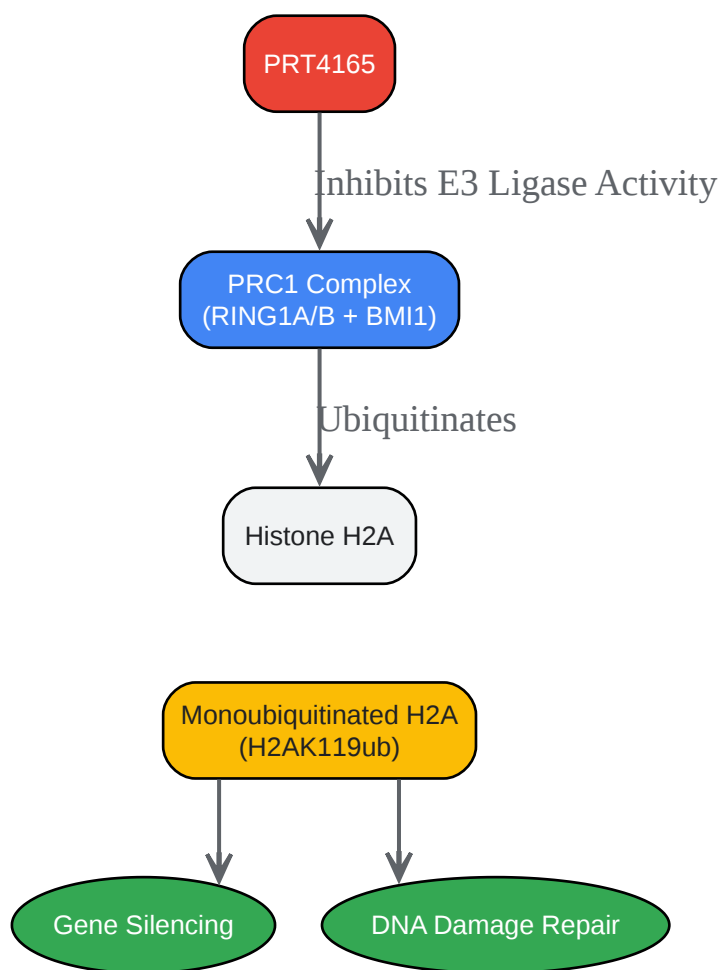
3. Kinome Scan for Off-Target Profiling

To identify potential off-target kinases, a kinome scan can be performed by a specialized service provider.

- Compound Submission: Provide a sample of **PRT4165** at a specified concentration.
- Assay: The compound is screened against a large panel of recombinant kinases (typically >400) at a fixed ATP concentration.
- Data Analysis: The results are usually provided as a percentage of inhibition for each kinase. Significant "hits" (e.g., >50% inhibition) should be followed up with IC50 determination to assess the potency of the off-target interaction.

Visualizations

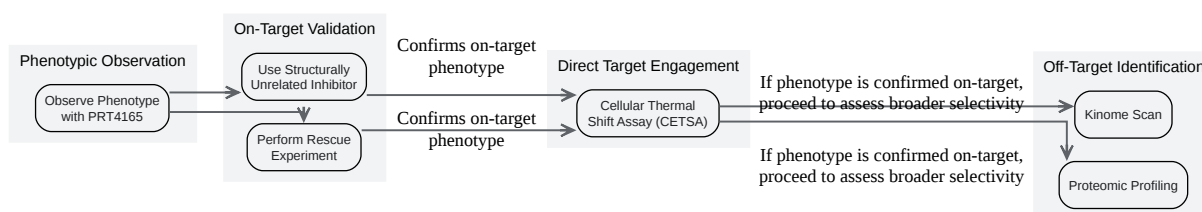
Signaling Pathway of PRC1 Inhibition by **PRT4165**



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Caption: On-target signaling pathway of **PRT4165**.

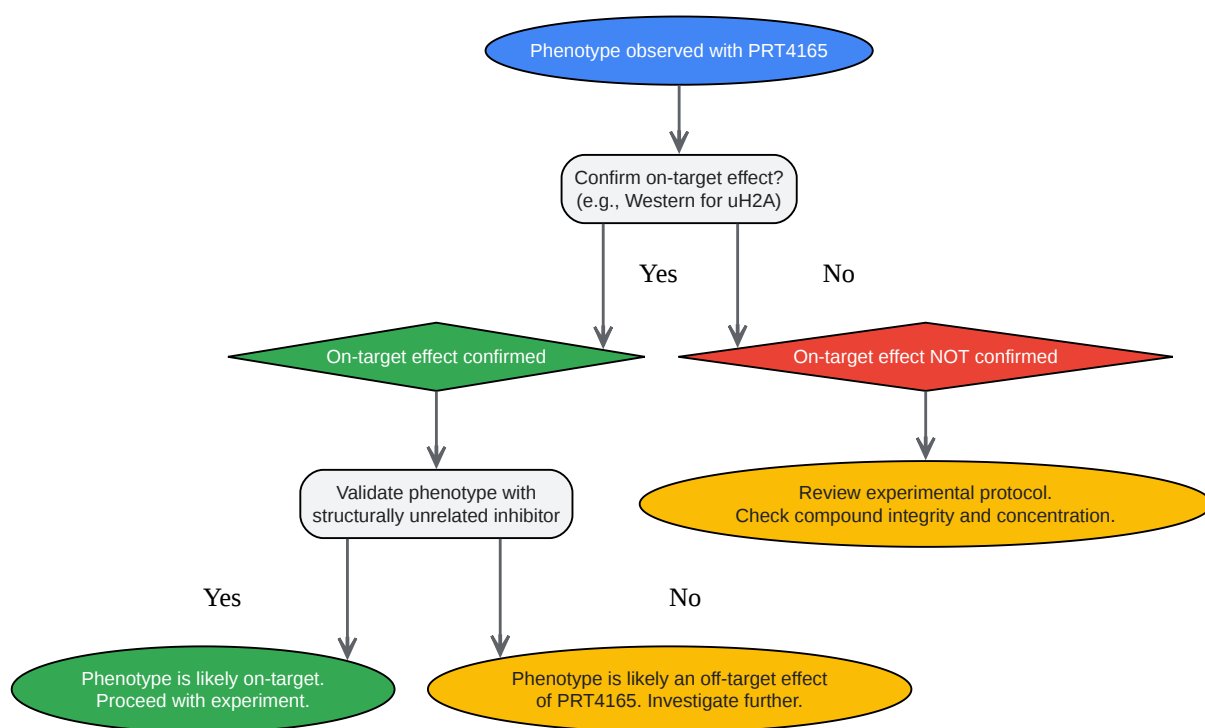
Experimental Workflow for Off-Target Validation



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Caption: Logical workflow for validating **PRT4165**'s on-target effects.

Decision Tree for Troubleshooting PRT4165 Experiments



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Caption: A decision tree for troubleshooting experimental outcomes.

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